

2,2-Dichlorobutanoic acid chemical properties

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Compound of Interest

Compound Name: 2,2-Dichlorobutanoic acid

Cat. No.: B076014

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An In-depth Technical Guide to the Chemical Properties of **2,2-Dichlorobutanoic Acid**

Abstract

This technical guide provides a comprehensive overview of the core chemical and physical properties of **2,2-Dichlorobutanoic acid** (CAS No: 13023-00-2).[1] It is intended for researchers, scientists, and professionals in drug development who require detailed technical information. This document collates data on the compound's physical characteristics, spectroscopic profile, reactivity, and toxicological information. All quantitative data are presented in structured tables for clarity and comparative analysis.

Chemical and Physical Properties

2,2-Dichlorobutanoic acid is a halogenated carboxylic acid. Its chemical structure and properties are detailed below. The presence of two chlorine atoms on the alpha-carbon significantly influences its reactivity and acidity.[2]

Identifiers and Descriptors

Identifier Type	Value
IUPAC Name	2,2-dichlorobutanoic acid[3]
CAS Number	13023-00-2[1][3][4]
Molecular Formula	C ₄ H ₆ Cl ₂ O ₂ [1][3]
SMILES	CCC(C(=O)O)(Cl)Cl[3]
InChI	InChI=1S/C4H6Cl2O2/c1-2-4(5,6)3(7)8/h2H2,1H3,(H,7,8)[1][3]
InChIKey	OBLYWUBMZGHQDN-UHFFFAOYSA-N[3]

Physicochemical Data

A summary of the key physical and chemical properties of **2,2-Dichlorobutanoic acid** is presented below.

Property	Value
Molecular Weight	156.99 g/mol [3]
Boiling Point	218.1°C at 760 mmHg[1][5]
Density	1.401 g/cm ³ [1][5]
Flash Point	85.7°C[1][5]
Refractive Index	1.479[1]
pKa (Predicted)	1.0 ± 0.18[4]
Vapor Pressure	0.0487 mmHg at 25°C[1]
XLogP3	1.9[3]
Topological Polar Surface Area	37.3 Å ² [3]

Reactivity and Stability

Acidity: The primary characteristic of **2,2-Dichlorobutanoic acid**'s reactivity is its enhanced acidity compared to butanoic acid. The two electron-withdrawing chlorine atoms on the α -carbon stabilize the carboxylate anion through the inductive effect. This makes the removal of the acidic proton from the carboxylic acid group easier, rendering it a stronger acid.[2] Among dichlorobutanoic acid isomers, the 2,2-dichloro- variant is the strongest acid because the chlorine atoms are closest to the carboxylic acid group, maximizing the inductive effect.[2][6]

Stability: The compound is stable under recommended storage conditions.[7]

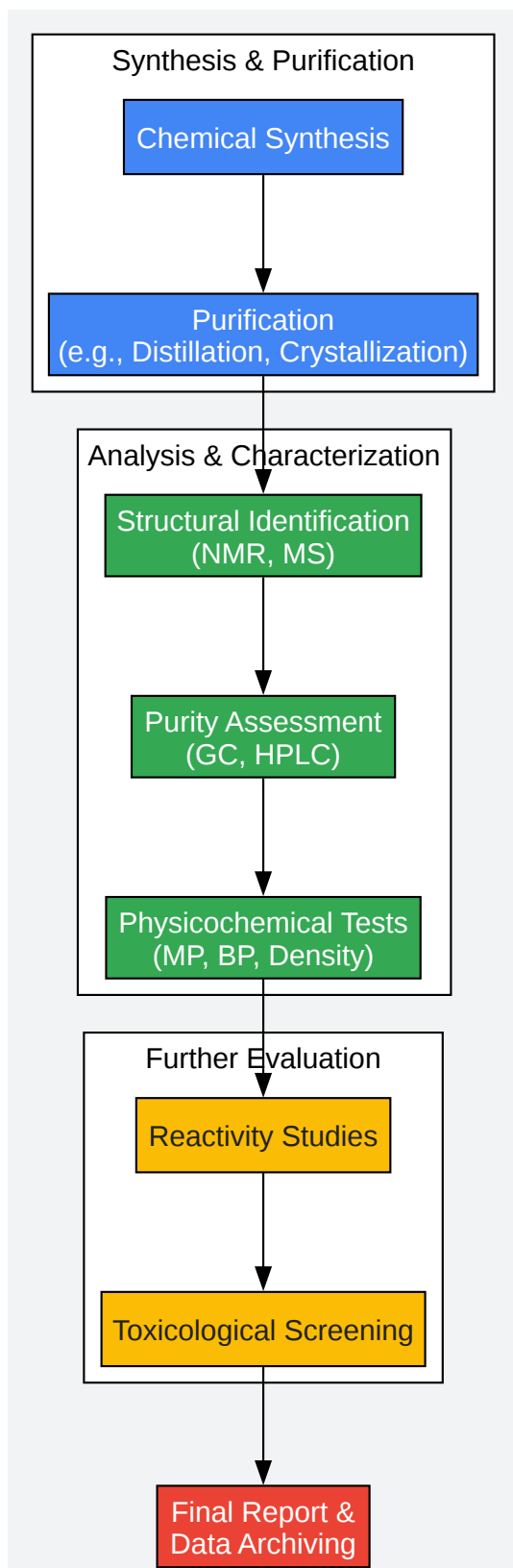
Incompatibilities: It is incompatible with strong oxidizing agents.[7]

Hazardous Decomposition Products: When heated to decomposition, it may form hazardous products such as carbon oxides and hydrogen chloride gas.[7]

Synthesis and Experimental Protocols

Detailed, step-by-step experimental protocols for the synthesis of **2,2-Dichlorobutanoic acid** are not readily available in the public domain. However, general synthetic routes for similar chlorinated carboxylic acids often involve the α -halogenation of the corresponding carboxylic acid or its derivative. For instance, the synthesis of 2,2-dichloropentanoic acid has been reported via the reaction of 2,2-dichloropentanal with nitric acid and sodium nitrite.[8] A similar oxidative approach could potentially be adapted for the synthesis of **2,2-Dichlorobutanoic acid** from 2,2-dichlorobutanal.

A generalized workflow for the characterization of such a compound is illustrated below.



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Caption: A generalized workflow for the synthesis and characterization of a chemical compound.

Spectroscopic Data

While raw spectral data requires access to specialized databases, it is known that spectral information for **2,2-Dichlorobutanoic acid**, including GC-MS, is available.[3] For related compounds like 2,2-Dichlorobutane, NMR and Raman spectra are also available, which can provide a reference for the expected spectral features of the butanoic acid derivative.[9][10]

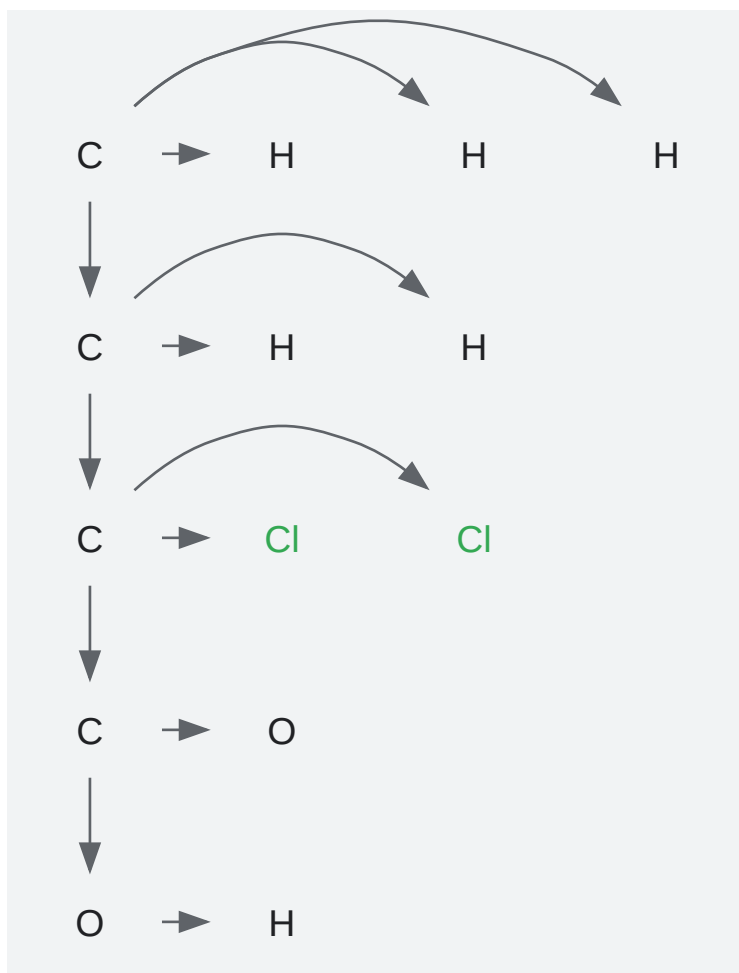
Safety and Toxicology

2,2-Dichlorobutanoic acid is considered an irritant.[7] Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be used when handling this chemical. Work should be conducted in a well-ventilated area or a fume hood.[7]

Hazard Type	Description
Eye Contact	Causes serious eye irritation.[7]
Skin Contact	Causes skin irritation. May be harmful if absorbed through the skin.[7]
Inhalation	May cause respiratory tract irritation. May be harmful if inhaled.[7]
Ingestion	May be harmful if swallowed.[7]
Carcinogenicity	No component is identified as a probable, possible, or confirmed human carcinogen by IARC or ACGIH at levels $\geq 0.1\%$.[7]
Mutagenicity	No data available.[7]

Visualization of Molecular Structure

The structural formula of **2,2-Dichlorobutanoic acid** is a key descriptor for understanding its chemical nature.



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Caption: Molecular structure of **2,2-Dichlorobutanoic acid**.

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